

Technical Guide: Physical Properties of N-Benzylcinchonidinium Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Benzylcinchonidinium chloride*

Cat. No.: *B7824844*

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Introduction

N-Benzylcinchonidinium chloride is a quaternary ammonium salt derived from cinchonidine, a naturally occurring cinchona alkaloid. It is widely utilized as a chiral phase-transfer catalyst in asymmetric synthesis, enabling the stereoselective formation of a wide range of chiral molecules.^[1] Its efficacy in promoting reactions under mild conditions makes it a valuable tool in the pharmaceutical industry for the development of new drugs where specific stereochemistry is crucial for therapeutic activity.^[2] This technical guide provides a comprehensive overview of the core physical properties of **N-Benzylcinchonidinium chloride**, detailed experimental protocols for their determination, and a visualization of its application in asymmetric catalysis.

Core Physical Properties

The physical characteristics of **N-Benzylcinchonidinium chloride** have been reported by various suppliers and researchers. A summary of these properties is presented below, with variations in reported values duly noted.

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₂₉ ClN ₂ O	[2][3]
Molar Mass	420.97 g/mol	[3][4]
Appearance	White to light yellow or light orange powder/crystal	[2][3][5][6]
Melting Point	210 °C (decomposition)	[2][3][4]
173 °C	[5]	
Specific Rotation ([α] ²⁰ /D)	-188° (c=0.4% in H ₂ O)	[3][4]
-182° to -188° (c=1 in H ₂ O)	[2]	
-180° (c=1.3 in H ₂ O)		
-183° to -195° (c=1.0 in H ₂ O, on dry basis)	[1]	
Solubility	Soluble in methanol and water.	[3][4]
Storage Conditions	Under inert gas (nitrogen or Argon) at 2-8°C.	[3][4]

Experimental Protocols

Accurate determination of physical properties is critical for the consistent application of **N-Benzylcinchonidinium chloride** in research and development. The following sections detail standardized experimental methodologies for measuring key physical parameters.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. For a pure compound, the melting range is typically narrow (0.5-1.0°C).[7] Impurities tend to lower and broaden the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of finely powdered **N-Benzylcinchonidinium chloride** is introduced into the open end of a capillary tube. The tube is then tapped gently or dropped through a long glass tube to pack the sample into the sealed end to a height of 2-3 mm.[\[8\]](#)
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Initial Determination (Rapid Scan):** If the approximate melting point is unknown, a rapid heating rate (e.g., 10-20°C per minute) is used to get a preliminary, approximate melting range.[\[9\]](#)
- **Accurate Determination (Slow Scan):** A fresh sample is prepared and the apparatus is allowed to cool. The sample is then heated at a medium rate to about 20°C below the expected melting point.[\[8\]](#) The heating rate is then reduced to 1-2°C per minute.[\[9\]](#)
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[10\]](#)

Specific Rotation Measurement

Specific rotation is a fundamental property of chiral compounds and is measured using a polarimeter. It is defined as the observed angle of optical rotation when plane-polarized light is passed through a sample of a specific path length and concentration.[\[5\]](#)

Apparatus:

- Polarimeter
- Sodium D-line lamp (589 nm) or other monochromatic light source

- Polarimeter cell (sample tube) of a known path length (typically 1 decimeter)
- Volumetric flask and analytical balance

Procedure:

- **Solution Preparation:** A precise mass of **N-Benzylcinchonidinium chloride** is dissolved in a specific volume of a suitable solvent (e.g., water) to achieve a known concentration (c), typically expressed in g/mL or g/100mL.^[11] For example, to prepare a solution with c = 0.4%, 0.4 g of the compound would be dissolved in 100 mL of water.
- **Polarimeter Calibration:** The polarimeter is calibrated by filling the sample cell with the pure solvent and setting the reading to zero.
- **Sample Measurement:** The sample cell is rinsed and then filled with the prepared solution of **N-Benzylcinchonidinium chloride**, ensuring no air bubbles are present in the light path.
- **Angle of Rotation Measurement:** The observed angle of rotation (α) is measured. The measurement is typically repeated several times, and the average value is taken.
- **Calculation of Specific Rotation:** The specific rotation ($[\alpha]$) is calculated using the following formula:^[5]

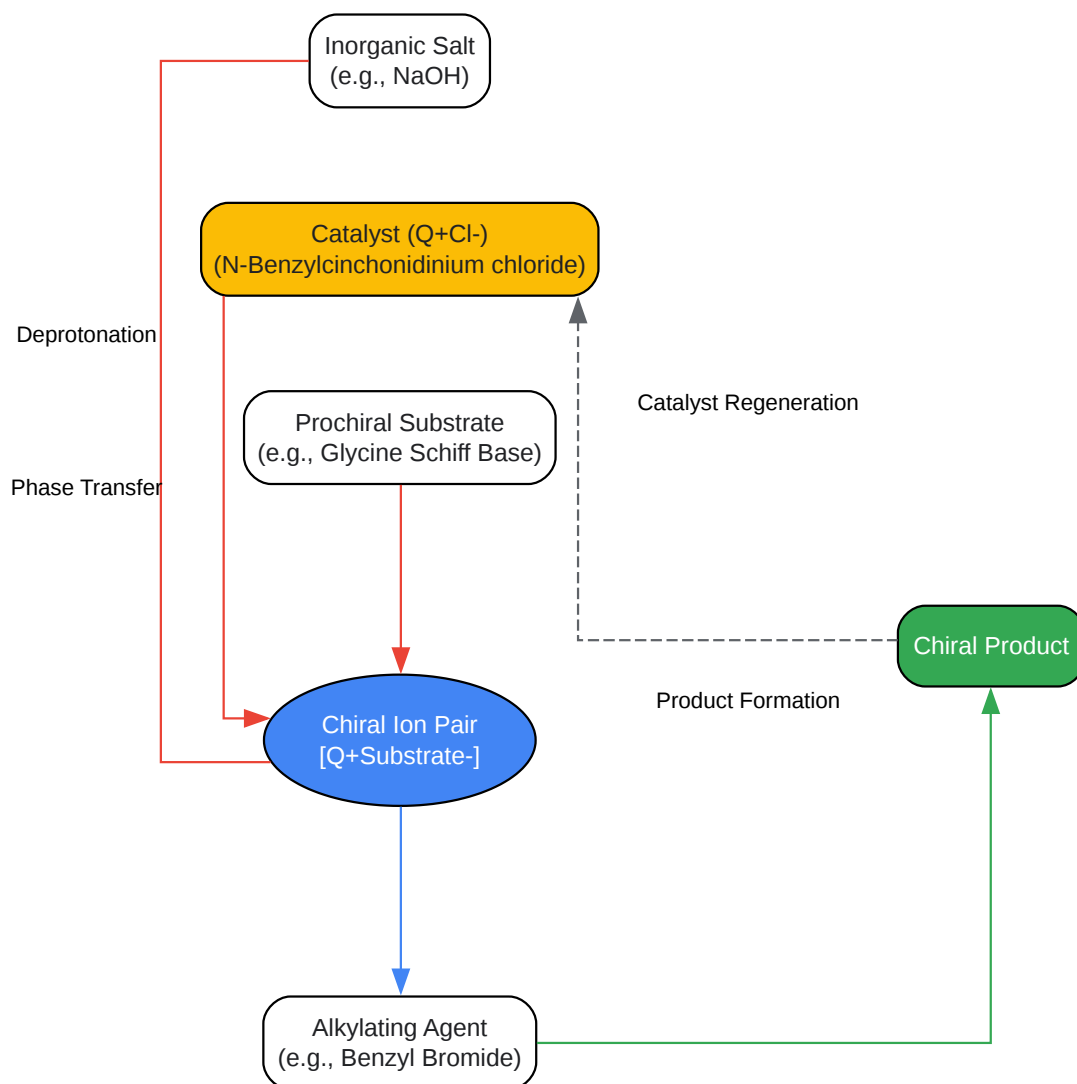
$$[\alpha]_{T\lambda} = \alpha / (l \times c)$$

Where:

- T is the temperature in degrees Celsius.
- λ is the wavelength of the light source.
- α is the observed rotation in degrees.
- l is the path length of the sample tube in decimeters (dm).
- c is the concentration of the solution in g/mL.

Application in Asymmetric Phase-Transfer Catalysis

N-Benzylcinchonidinium chloride is a prominent chiral phase-transfer catalyst. It facilitates the transfer of a reactant from an aqueous phase to an organic phase (or vice versa), where the reaction occurs, while inducing stereoselectivity. A generalized workflow for its use in an enantioselective alkylation reaction is depicted below.



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- To cite this document: BenchChem. [Technical Guide: Physical Properties of N-Benzylcinchonidinium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7824844#n-benzylcinchonidinium-chloride-physical-properties>]

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